

# 2-Bromo-3-phenylpropanoic acid material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-3-phenylpropanoic acid

Cat. No.: B093534

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An In-Depth Technical Guide to the Material Safety of **2-Bromo-3-phenylpropanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data for **2-Bromo-3-phenylpropanoic acid** (CAS No. 16503-53-0), a compound of interest in various research and development applications. The following sections detail its hazards, safe handling protocols, and emergency procedures to ensure the safety of laboratory personnel.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-3-phenylpropanoic acid** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	16503-53-0	[1][2]
Appearance	Off-white powder	[3]
Melting Point	200 °C (392 °F)	[3]
Purity	≥95%	[2]
Storage Temperature	2-8°C	

## Hazard Identification and GHS Classification

**2-Bromo-3-phenylpropanoic acid** is classified as a hazardous substance. The GHS classification indicates that it can cause significant health effects upon exposure.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Signal Word: Danger[1]

Hazard Pictograms:

## Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **2-Bromo-3-phenylpropanoic acid** to minimize exposure and ensure a safe laboratory environment.

## Handling Procedures

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or vapors.[4]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting safety goggles or a face shield.[5]
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[4]
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4]
- Hygiene: Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the laboratory.[6]
- Dust Formation: Minimize the generation and accumulation of dust.[7]

## Storage Conditions

- Container: Store in a tightly closed container in a dry and cool place.[4]
- Incompatible Materials: Keep away from strong oxidizing agents and strong bases.[3]
- Ventilation: The storage area should be well-ventilated.[4]

## Emergency Procedures

In the event of accidental exposure or release, the following procedures should be followed immediately.

### First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including a respirator, chemical-resistant gloves, and safety goggles. Avoid breathing dust.[8]
- Environmental Precautions: Prevent the substance from entering drains.[9]
- Containment and Cleanup:
  - Ventilate the area of the spill.
  - Sweep up the spilled material, avoiding dust generation.[7]
  - Place the collected material into a suitable, closed container for disposal.[4]
  - Clean the spill area with appropriate materials.
  - Dispose of waste in accordance with local, state, and federal regulations.[4]

## Stability and Reactivity

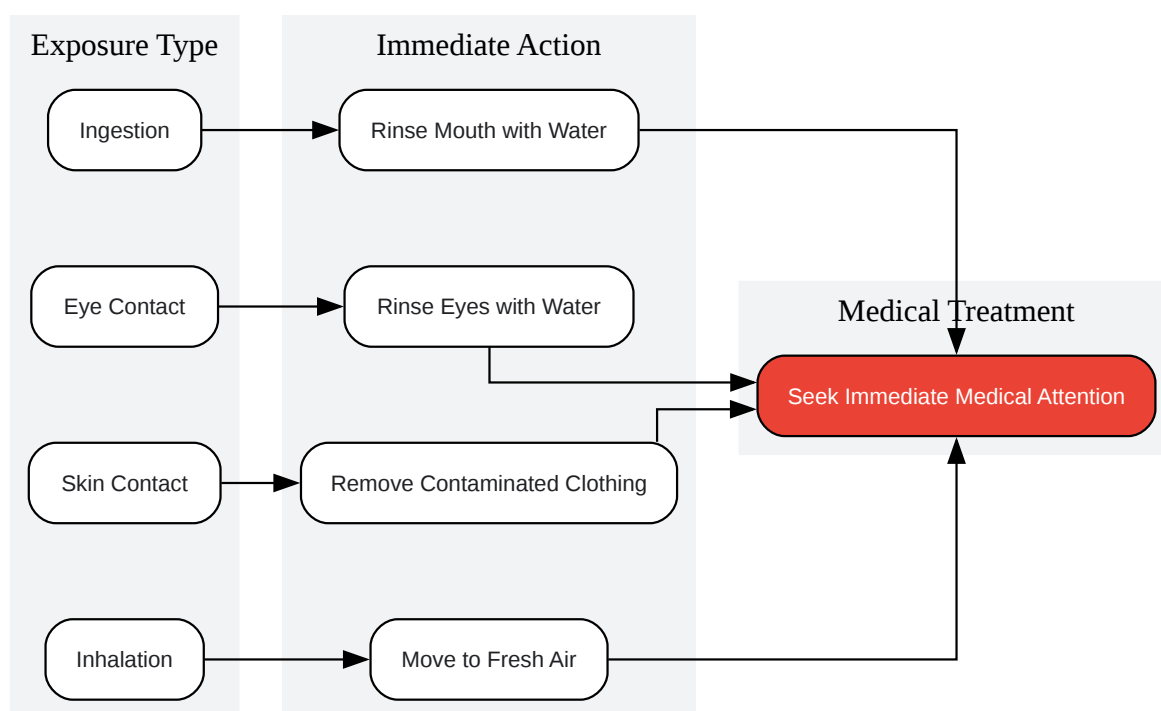
- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[3]
- Conditions to Avoid: No specific conditions to avoid have been reported.[3]
- Incompatible Materials: Strong oxidizing agents and strong bases.[3]
- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides and hydrogen bromide gas may be formed.[3]

## Toxicological Information

Detailed toxicological data for **2-Bromo-3-phenylpropanoic acid** is not readily available. However, based on its GHS classification, it is known to cause severe skin burns, serious eye damage, and respiratory irritation.[1][10] The health hazards have not been fully investigated, and the material should be handled as a potentially harmful substance.[11]

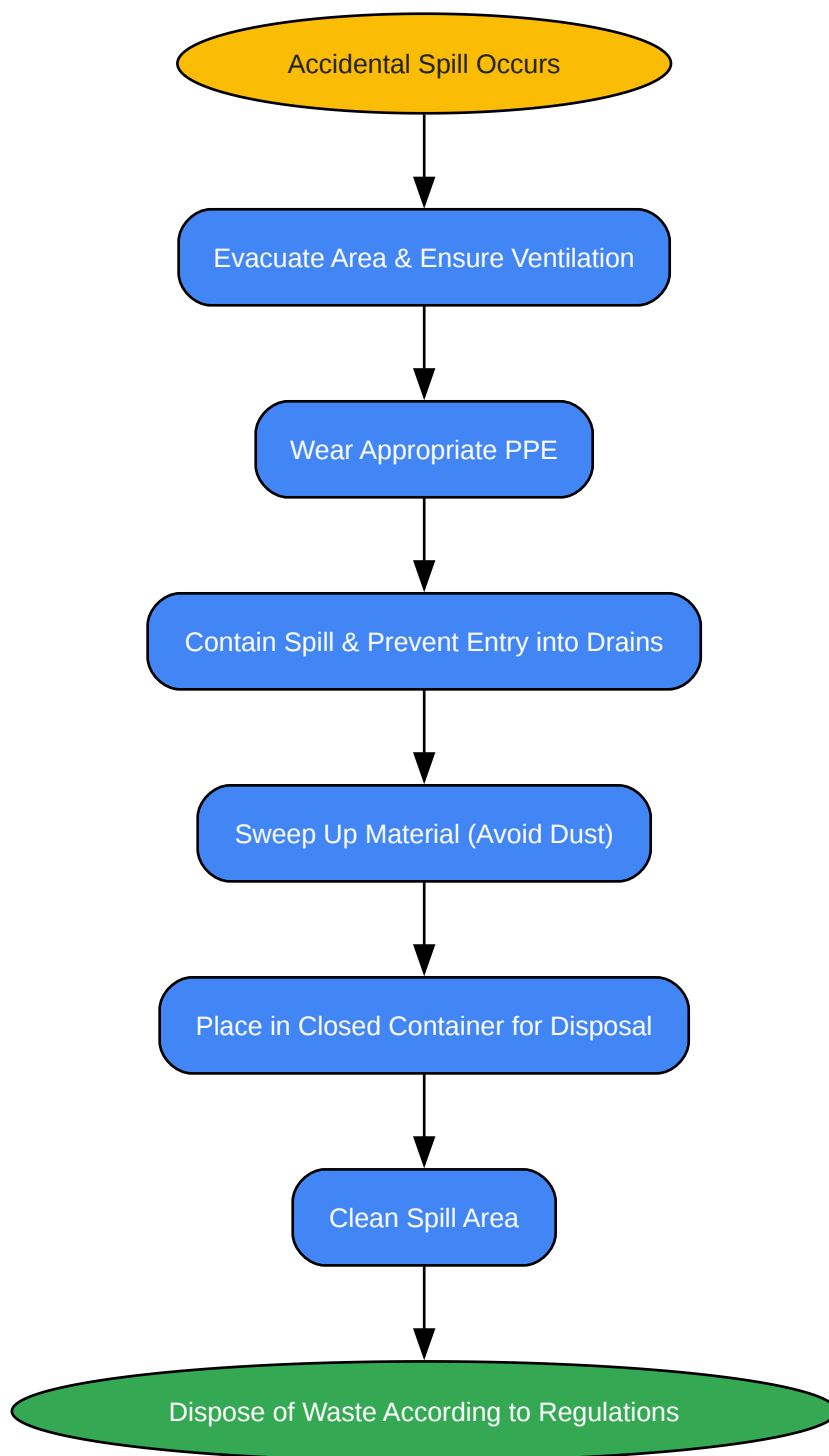
## Visualized Workflows

The following diagrams illustrate the recommended workflows for emergency first-aid procedures and the handling of accidental spills.



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Caption: Workflow for First-Aid Measures Following Exposure.



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Caption: Step-by-Step Protocol for Accidental Spill Cleanup.

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Address: 3281 E Guasti Rd

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